

An In-depth Technical Guide to Strontium Stearate: CAS Number and Safety Data

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Compound of Interest

Compound Name: *Strontium Stearate*

CAS No.: *10196-69-7*

Cat. No.: *B158315*

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This technical guide provides comprehensive information on the chemical identity and safety profile of **strontium stearate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identification

- Chemical Name: **Strontium Stearate**[\[1\]](#)
- Synonyms: Strontium distearate, Octadecanoic acid, strontium salt[\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 10196-69-7[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: $C_{36}H_{70}O_4Sr$ [\[3\]](#)[\[4\]](#) or $Sr(C_{18}H_{35}O_2)_2$ [\[5\]](#)
- Molecular Weight: 654.56 g/mol [\[3\]](#)[\[4\]](#)[\[5\]](#)

Strontium stearate is a metal-organic compound, specifically a salt of strontium and stearic acid. It is classified as a metallic soap and typically appears as a white powder.[\[5\]](#)

Safety and Hazard Information

Strontium stearate is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[6] The primary hazards are associated with irritation and potential harm if ingested.

GHS Classification^[6]

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.

Precautionary Statements^{[6][7][8][9]}

- Prevention: P264 - Wash skin thoroughly after handling. P280 - Wear protective gloves/protective clothing/eye protection/face protection.
- Response: P302 + P352 - IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P332 + P313 - If skin irritation occurs: Get medical advice/attention.
- Storage: P402 + P404 - Store in a dry place. Store in a closed container.^{[7][9]}
- Disposal: P501 - Dispose of contents/container to an approved waste disposal plant.^{[7][9]}

Quantitative Data Summary

The following tables summarize the key physical, chemical, and toxicological properties of **strontium stearate** and related strontium compounds.

Table 1: Physical and Chemical Properties

Property	Value	Source
Appearance	White powder	[2][5]
Melting Point	130–140 °C (266–284 °F; 403–413 K)	[5]
Density	1.11 g/cm ³	[5]
Solubility in water	Insoluble	[5]
Solubility in other solvents	Insoluble in alcohol; soluble (forms gel) in aliphatic and aromatic hydrocarbons.	[2][5]

Table 2: Toxicological Data

Parameter	Value	Species	Route	Source
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)	Not specified	Oral	[6]
Chronic Toxicity (Strontium)	High levels can impair bone growth in children.	Human (Children)	Oral	[10]
Carcinogenicity	Strontium itself is not classified as a carcinogen. Strontium chromate is carcinogenic due to the chromium content.	Human	Inhalation	[10][11]

Note: Specific LD50/LC50 data for **strontium stearate** were not available in the consulted resources. The toxicity information is based on GHS classification and data for strontium in

general.

Experimental Protocols

1. Synthesis of **Strontium Stearate**

This protocol is based on a documented synthesis method.[\[12\]](#)

- Objective: To synthesize **strontium stearate** via precipitation reaction.
- Materials:
 - Stearic acid (10.4 mmol, 2.97 g)
 - Sodium hydroxide (10.4 mmol, 0.417 g)
 - Strontium chloride hexahydrate (5.2 mmol, 1.39 g)
 - Ethanol
 - Deionized water
- Procedure:
 - Dissolve stearic acid and sodium hydroxide in a 100 ml 50:50 (v/v) water/ethanol solution.
 - Heat the mixture to 70°C with stirring to form a clear solution of sodium stearate.
 - Separately, dissolve strontium chloride hexahydrate in 3 ml of water.
 - Add the strontium chloride solution to the heated sodium stearate solution. A precipitate of **strontium stearate** will form immediately.
 - Isolate the precipitate by centrifugation.
 - Wash the product with water and ethanol to remove impurities.
 - Dry the final product, **strontium stearate**, in a vacuum oven.

2. Safe Handling and Personal Protective Equipment (PPE) Protocol

This protocol is derived from standard safety data sheet recommendations.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Objective: To outline the safe handling procedures and required PPE for working with **strontium stearate** powder.
- Engineering Controls:
 - Work in a well-ventilated area. Use a chemical fume hood or local exhaust ventilation where dust may be generated.[\[13\]](#)
 - Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation location.[\[14\]](#)
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[\[9\]](#)
 - Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.[\[9\]](#)
 - Skin and Body Protection: Wear a lab coat or long-sleeved clothing.[\[13\]](#)
- Handling Procedures:
 - Avoid generating dust.[\[7\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[14\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)[\[8\]](#)[\[9\]](#)
 - Keep the container tightly closed when not in use and store in a dry place.[\[7\]](#)[\[9\]](#)
- First Aid Measures:
 - If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical attention.[\[6\]](#)[\[14\]](#)

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical attention.
[6][14]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek medical attention.[9]
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. Seek medical attention if respiratory irritation occurs.

Visualized Workflow and Pathways

Safe Handling Workflow for **Strontium Stearate**

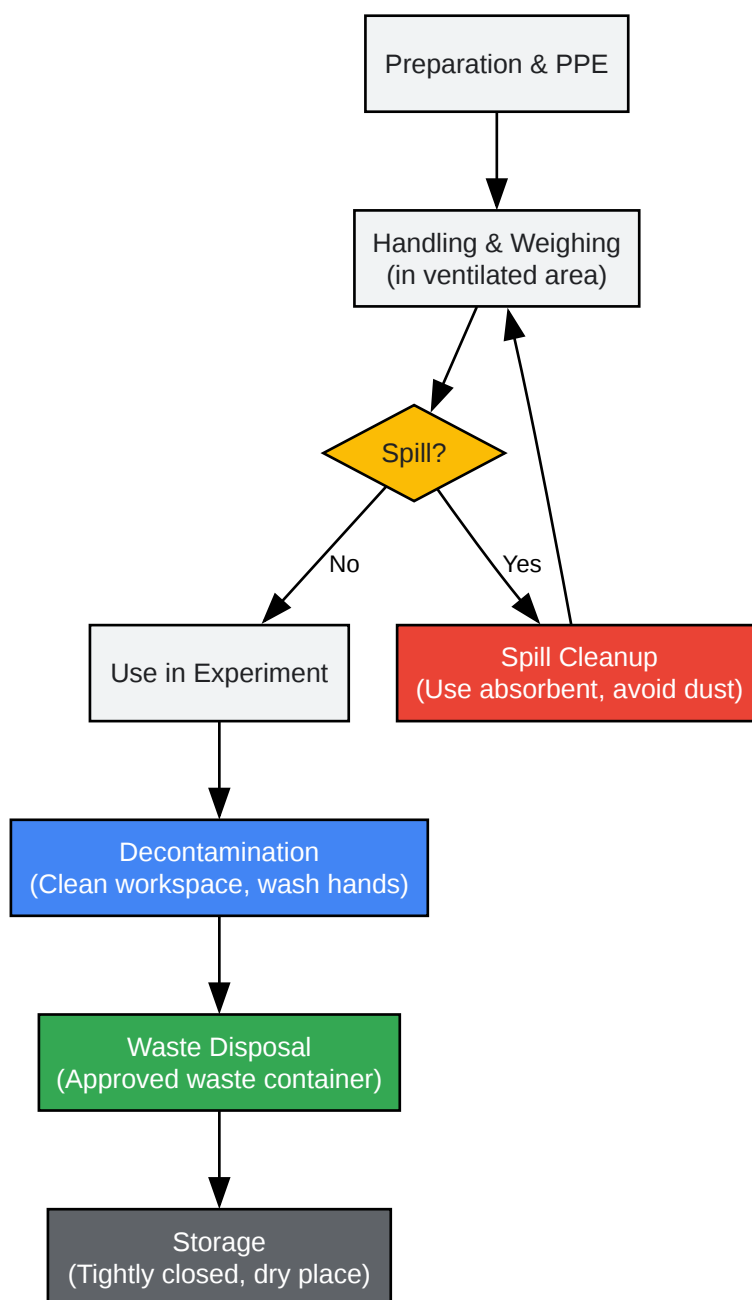


Figure 1: Safe Handling Workflow for Strontium Stearate

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Figure 1: Safe Handling Workflow for **Strontium Stearate**

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